

# Synergistic Effects of Tyclopyrazoflor and Other Pesticides: A Comparative Guide

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## Compound of Interest

Compound Name: *Tyclopyrazoflor*

Cat. No.: *B611520*

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An objective analysis of the performance of **Tyclopyrazoflor** in combination with other pesticides, supported by available experimental data.

## Introduction

**Tyclopyrazoflor** is a recently developed insecticide belonging to the diamide class, a group of pesticides known for their efficacy against a range of insect pests. A key area of research in pest management is the exploration of synergistic interactions between different pesticides. Synergism occurs when the combined effect of two or more pesticides is greater than the sum of their individual effects, potentially leading to more effective pest control at lower application rates. This guide aims to provide researchers, scientists, and drug development professionals with a comprehensive overview of the synergistic effects of **Tyclopyrazoflor** with other pesticides.

While patent literature suggests the development of various **Tyclopyrazoflor** mixtures, peer-reviewed scientific publications with detailed quantitative data on its synergistic effects are currently limited. Therefore, this guide will present available data for a closely related and well-studied diamide insecticide, chlorantraniliprole, as a proxy to illustrate the potential for synergistic interactions within this chemical class. The experimental data and protocols provided herein are based on studies conducted with chlorantraniliprole and should be considered indicative of the types of synergistic effects that might be observed with **Tyclopyrazoflor**.

## Synergistic Effects of Diamide Insecticides with Avermectins

Avermectins, such as emamectin benzoate and abamectin, are another class of potent insecticides. Studies have explored the combined efficacy of diamide insecticides with avermectins, revealing significant synergistic interactions.

### Chlorantraniliprole and Emamectin Benzoate against Fall Armyworm (*Spodoptera frugiperda*)

A study investigating the joint action of chlorantraniliprole and emamectin benzoate against the fall armyworm (*Spodoptera frugiperda*) demonstrated a remarkable synergistic effect. The combination of these two insecticides resulted in significantly higher mortality than would be expected from their individual applications.<sup>[1]</sup>

#### Quantitative Data Summary

| Insecticide / Mixture    | LC50 (mg/L) | Co-toxicity Coefficient (CTC) |
|--------------------------|-------------|-------------------------------|
| Emamectin Benzoate (EB)  | -           | -                             |
| Chlorantraniliprole (CT) | -           | -                             |
| EB + CT (9:1 mass ratio) | 0.177       | 239.38                        |

A Co-toxicity Coefficient (CTC) significantly greater than 100 indicates a synergistic effect.<sup>[1]</sup>

#### Experimental Protocol: Leaf-Spray Bioassay

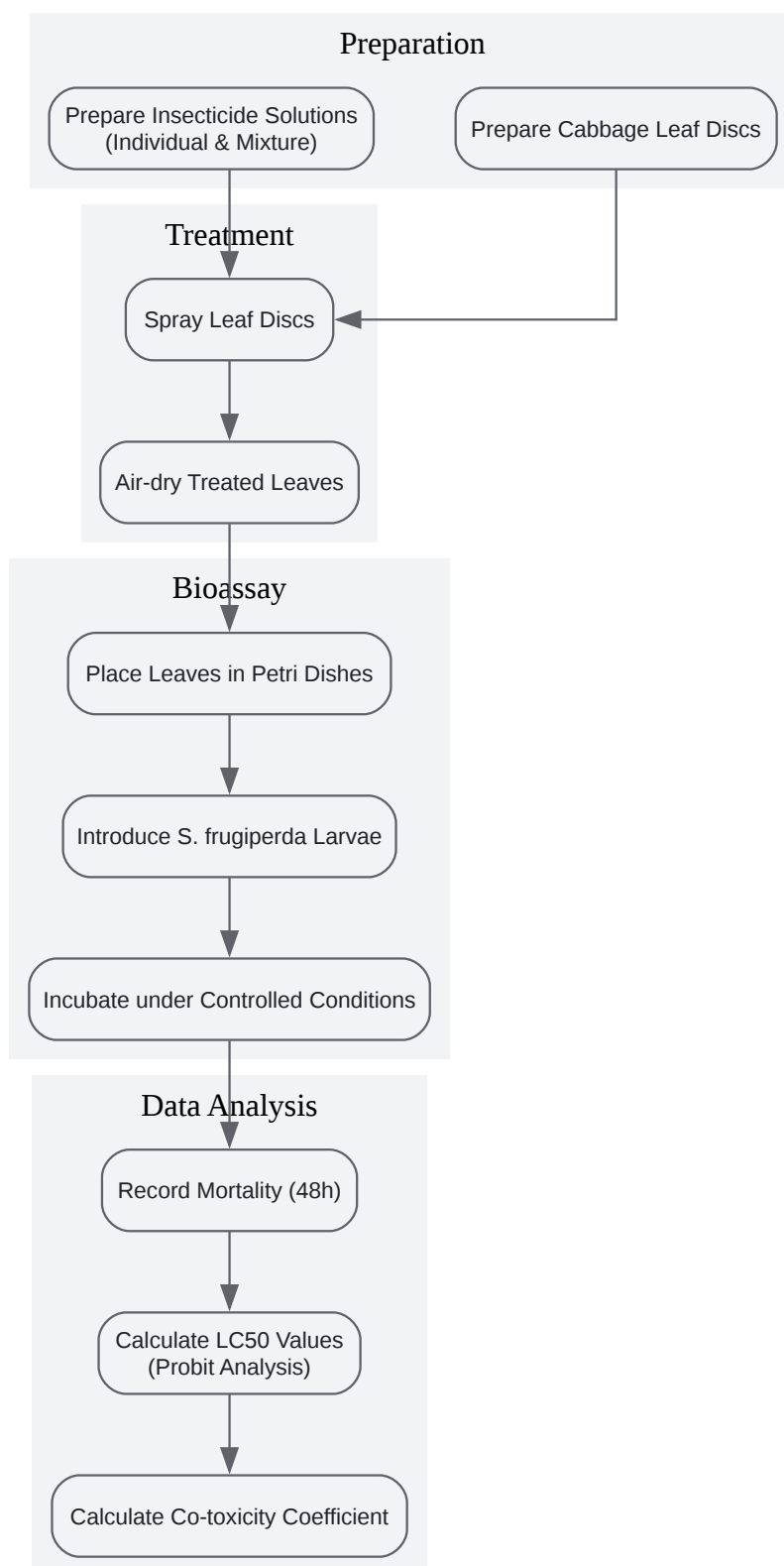
The synergistic effects of chlorantraniliprole and emamectin benzoate were determined using a leaf-spray bioassay method.

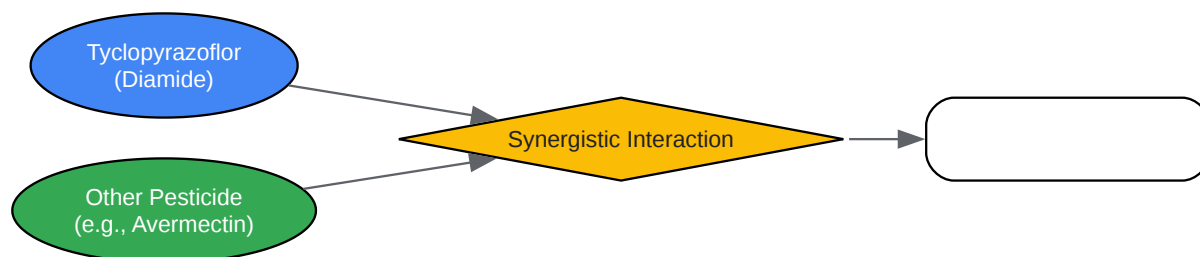
- Test Organism: Third-instar larvae of *Spodoptera frugiperda*.
- Insecticide Preparation: Stock solutions of emamectin benzoate and chlorantraniliprole were prepared in acetone. A series of dilutions were made to determine the lethal concentrations

(LC). For the mixture, a 9:1 mass ratio of emamectin benzoate to chlorantraniliprole was used.

- Bioassay Procedure:
  - Fresh cabbage leaves were cut into discs.
  - The leaf discs were sprayed with the respective insecticide solutions (individual and mixture) or a control solution (water with a surfactant).
  - After air-drying, the treated leaf discs were placed in individual Petri dishes lined with moistened filter paper.
  - Ten third-instar larvae were introduced into each Petri dish.
  - The Petri dishes were maintained at a controlled temperature and humidity.
- Data Collection and Analysis:
  - Larval mortality was recorded after 48 hours.
  - The LC50 values (the concentration required to kill 50% of the test population) were calculated using probit analysis.
  - The co-toxicity coefficient (CTC) was calculated to determine the nature of the interaction (synergistic, additive, or antagonistic).[\[1\]](#)

#### Experimental Workflow Diagram





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## References

- 1. A Binary Mixture of Enamectin Benzoate and Chlorantraniliprole Supplemented with an Adjuvant Effectively Controls Spodoptera frugiperda - PubMed [pubmed.ncbi.nlm.nih.gov]
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